Technical Guide: Chemical Structure, Synthesis, and Properties of N-Formyl-4-hydroxybenzamide

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Compound of Interest

Compound Name:	*N-Formyl-4-hydroxybenzamide*
CAS No.:	*65599-16-8*
Cat. No.:	*B14486999*

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Executive Summary & Compound Identity

N-Formyl-4-hydroxybenzamide (CAS: 65599-16-8) is a mixed imide derivative formed from 4-hydroxybenzoic acid and formic acid. Structurally, it belongs to the class of N-acylformamides, a moiety characterized by a nitrogen atom flanked by two carbonyl groups (one benzoyl, one formyl). This unique architecture confers distinct electronic properties, making the compound a potent formylating agent and a significant metabolic intermediate in the degradation of N-aroylglycines.

Chemical Identity Profile

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Property	Specification
IUPAC Name	N-Formyl-4-hydroxybenzamide
Common Synonyms	N-Formyl-p-hydroxybenzamide; 4-Hydroxy-N-formylbenzamide
CAS Number	65599-16-8
Molecular Formula	$C_8H_7NO_3$
Molecular Weight	165.15 g/mol
SMILES	O=C(NC=O)C1=CC=C(O)C=C1
Structural Class	N-Aroylformamide (Imide)

Chemical Architecture & Electronic Properties

The reactivity of **N-Formyl-4-hydroxybenzamide** is defined by the competition between the phenol moiety and the N-formylimide core.

The N-Acylformamide Core (Imide Character)

Unlike primary amides, the nitrogen atom in **N-Formyl-4-hydroxybenzamide** is bonded to two electron-withdrawing carbonyl groups. This creates a pseudo-imide structure:

- Acidity: The N-H proton is significantly more acidic (pKa ~7–8) than a standard amide (pKa ~15-17) due to resonance delocalization of the negative charge across both carbonyl oxygens.
- Electrophilicity: The formyl carbonyl is highly activated. The benzamide group acts as a good leaving group, making this molecule a potential formyl transfer reagent for nucleophiles (e.g., amines or alcohols).

The 4-Hydroxy Substituent

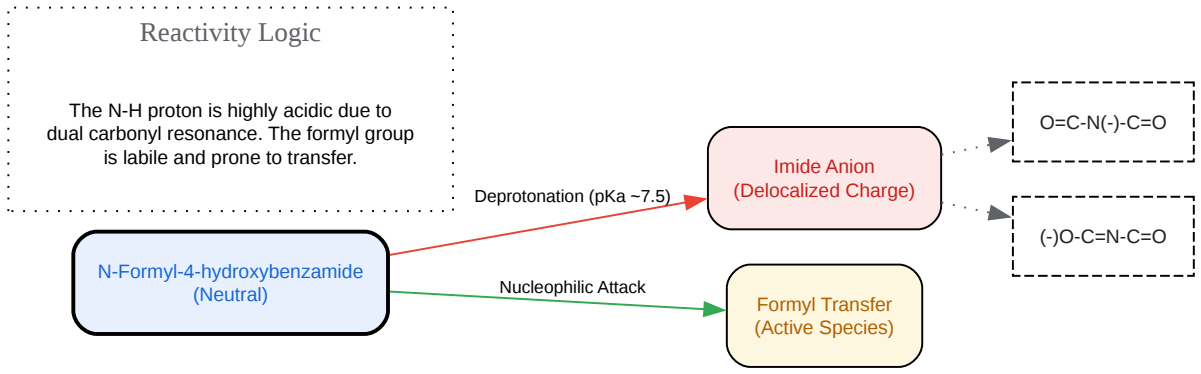
The para-hydroxyl group acts as an electron-donating group (EDG) via resonance (+M effect) into the benzene ring. This increases the electron density of the benzoyl carbonyl, slightly

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stabilizing the N-acyl bond against hydrolysis compared to unsubstituted analogs. However, the phenolic proton introduces a second site of acidity (pKa ~9-10).

Structural Visualization (Resonance & Reactivity)

The following diagram illustrates the resonance stabilization of the deprotonated anion and the electrophilic sites.



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Caption: Resonance stabilization of the N-formylimide anion and electrophilic activation pathways.

Synthesis & Fabrication Protocols

The synthesis of **N-Formyl-4-hydroxybenzamide** requires avoiding the deformylation that occurs under strong hydrolytic conditions. The most authoritative and "green" method involves the oxidative decarboxylation of N-aroylglycines.

Protocol A: Oxidative Decarboxylation (The Radical Mechanism)

This method, validated in literature for benzamide derivatives, utilizes a silver-catalyzed persulfate oxidation of 4-hydroxyhippuric acid.

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Reagents:

- Precursor: N-(4-Hydroxybenzoyl)glycine (4-Hydroxyhippuric acid)
- Oxidant: Ammonium Persulfate
- Catalyst: Silver Nitrate
- Solvent: Biphasic system (Water/Chloroform or Water/DCM)

Step-by-Step Methodology:

- Preparation: Dissolve N-(4-hydroxybenzoyl)glycine (10 mmol) in water (50 mL).
- Catalyst Addition: Add

  (0.1 eq, 1 mmol) to the solution.
- Oxidation: Add

  (2.0 eq, 20 mmol) and a co-solvent (e.g., DCM, 20 mL) to create a biphasic mixture.
- Reaction: Reflux the mixture with vigorous stirring for 1–2 hours. The persulfate generates sulfate radicals, which oxidize the Ag(I) to Ag(II). Ag(II) decarboxylates the glycine moiety.
- Workup: Cool to room temperature. Separate the organic layer. Extract the aqueous layer with DCM (2x).
- Purification: Dry combined organics over

  , filter, and evaporate. Recrystallize from ethanol/hexane.

Mechanism: The reaction proceeds via a radical mechanism where the carboxyl group of the glycine moiety is removed as

, and the resulting aminomethyl radical is oxidized to an iminium species, which hydrolyzes to the N-formyl product.

Protocol B: Direct Formylation (Alternative)

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For anhydrous applications, reacting 4-hydroxybenzamide with a formylating agent is possible but requires protection of the phenol.

- Reactants: 4-Hydroxybenzamide + Acetic Formic Anhydride (prepared in situ).
- Conditions: 0°C to RT in THF.
- Note: This often yields mixtures of O-formyl and N-formyl products due to the phenol. Protocol A is superior for regioselectivity.

Physicochemical Profiling

Understanding the physical behavior of this compound is critical for formulation and assay development.

Parameter	Value / Behavior	Contextual Note
Physical State	Crystalline Solid	Typically white to off-white needles.
Melting Point	160–165 °C (Est.)	High MP due to intermolecular hydrogen bonding network.
Solubility (Water)	Low (< 1 mg/mL)	The hydrophobic benzene ring dominates; solubility increases at pH > 8 (deprotonation).
Solubility (Organic)	High	Soluble in DMSO, DMF, Methanol, Acetone.
pKa (Imide N-H)	7.5 ± 0.5	Acidic enough to form salts with weak bases (e.g., bicarbonate).
Stability	Moisture Sensitive	The N-formyl bond is susceptible to hydrolysis in acidic/basic aqueous media, reverting to 4-hydroxybenzamide.

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Biological Interface & Applications

Natural Occurrence & Metabolism

N-Formyl-4-hydroxybenzamide has been identified as a natural product in Oxytropis falcata, a medicinal plant used in traditional medicine. In mammalian systems, it represents a metabolic intermediate in the degradation of xenobiotics, specifically the breakdown of N-aroylglycines (hippurates) via oxidative pathways.

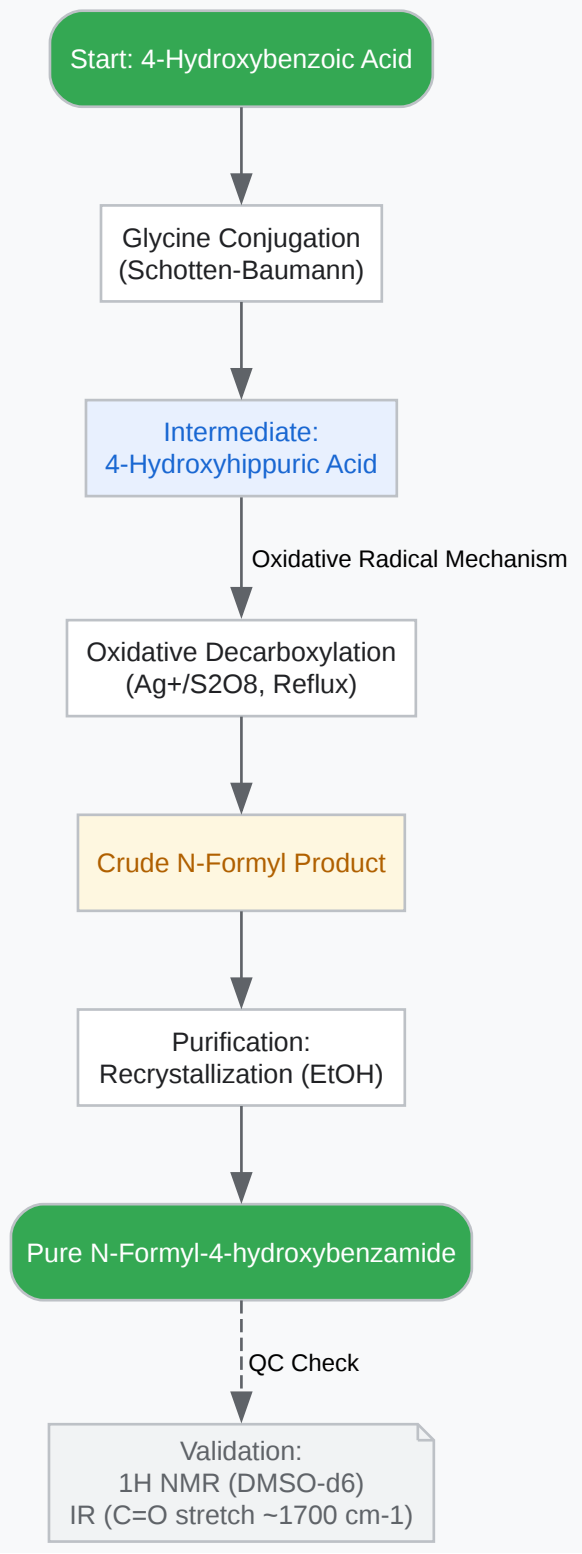
Pharmacological Potential

- Enzyme Inhibition: N-Formyl derivatives often act as transition-state analogues for amidases or formylases.
- Siderophore Mimicry: The hydroxamate-like structure (specifically the proximity of the carbonyls and the phenol) allows for iron chelation, potentially interfering with bacterial siderophore pathways.
- Prodrug Design: The formyl group can mask the amide functionality, altering membrane permeability (logP) before being metabolically cleaved to release the active 4-hydroxybenzamide (a known PARP inhibitor scaffold).

Experimental Workflow: Synthesis & Validation

The following diagram outlines the logical flow for synthesizing and validating the compound in a research setting.

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Caption: Step-by-step synthetic pathway from commodity starting materials to purified target.

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